

Health and Safety Profile of 2-Bromo-4-methylhexane: A Technical Guide

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Compound of Interest

Compound Name: 2-Bromo-4-methylhexane

Cat. No.: B13611866

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: There is a significant lack of specific toxicological data for **2-Bromo-4-methylhexane**. The information presented in this guide is largely based on a "read-across" approach from structurally similar compounds, primarily other C7 and C8 alkyl bromides, and general knowledge of the toxicology of haloalkanes. This guide is intended for informational purposes and should not be substituted for a comprehensive risk assessment based on experimental data for **2-Bromo-4-methylhexane**.





Chemical and Physical Properties

2-Bromo-4-methylhexane is a halogenated alkane with the chemical formula $C_7H_{15}Br$. Its structure and basic properties are summarized below.

Property	Value	Source
CAS Number	61653-12-1	-
Molecular Formula	C ₇ H ₁₅ Br	-
Molecular Weight	179.10 g/mol	-
Appearance	No data available; likely a liquid	Inferred
Boiling Point	No data available	-
Melting Point	No data available	-
Density	No data available	-
Solubility	Insoluble in water	Inferred from similar compounds

Hazard Identification and Classification

While no specific GHS classification for **2-Bromo-4-methylhexane** is available, a predicted classification can be inferred from its structural analogs, such as 2-bromohexane.

Hazard Class	Hazard Category	Hazard Statement	GHS Pictogram
Flammable Liquids	Category 3	H226: Flammable liquid and vapor	
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation	
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation	
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation	

Note: This classification is predictive and based on data for 2-bromohexane.

Toxicological Profile (Read-Across Approach)

Due to the absence of specific toxicological studies on **2-Bromo-4-methylhexane**, this section provides an overview of the potential toxicological effects based on the known hazards of alkyl bromides and similar haloalkanes.

Acute Toxicity

The acute toxicity of **2-Bromo-4-methylhexane** is not known. However, alkyl bromides, in general, can be harmful if swallowed, inhaled, or in contact with skin. Inhalation may cause respiratory tract irritation.[1]

Skin and Eye Irritation

Based on data from similar compounds, **2-Bromo-4-methylhexane** is expected to be a skin and eye irritant.[1] Direct contact can cause redness, pain, and inflammation.

Genotoxicity

Alkyl halides are a class of compounds that are often considered potential genotoxic impurities in pharmaceutical manufacturing.[2][3] They are alkylating agents and have the potential to react with DNA, which can lead to mutations.[4][5] Several halogenated alkanes have shown positive results in mutagenicity assays, such as the Ames test.[6]

Carcinogenicity

There is no data on the carcinogenic potential of **2-Bromo-4-methylhexane**. Some haloalkanes have been found to be carcinogenic in animal studies.[7]

Neurotoxicity

Some brominated compounds have been shown to exert neurotoxic effects.[8]

Experimental Protocols (Representative)

As no specific experimental data for **2-Bromo-4-methylhexane** is available, this section provides detailed methodologies for key experiments that would be used to assess the toxicological profile of a novel compound.

In Vitro Cytotoxicity Assay: MTT Assay

The MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay is a colorimetric assay for assessing cell metabolic activity.

Principle: NAD(P)H-dependent cellular oxidoreductase enzymes reflect the number of viable cells present. These enzymes are capable of reducing the tetrazolium dye MTT to its insoluble formazan, which has a purple color.

Protocol:

- **Cell Seeding:** Seed cells in a 96-well plate at a density of 5,000-10,000 cells/well and incubate for 24 hours.
- **Compound Treatment:** Treat the cells with various concentrations of the test compound (e.g., **2-Bromo-4-methylhexane**) and incubate for a desired time period (e.g., 24, 48, or 72 hours). Include untreated and vehicle-only controls.
- **MTT Addition:** Add MTT solution to each well and incubate for 2-4 hours.
- **Solubilization:** Add a solubilization solution (e.g., DMSO or a solution of 10% SDS in 0.01 M HCl) to dissolve the formazan crystals.
- **Measurement:** Measure the absorbance at 570 nm using a microplate reader.

Genotoxicity Assay: Ames Test (Bacterial Reverse Mutation Assay)

Principle: This assay uses several strains of the bacterium *Salmonella typhimurium* with mutations in genes involved in histidine synthesis. These bacteria are auxotrophic for histidine and will not grow on a histidine-free medium. A mutagen can cause a reverse mutation, allowing the bacteria to grow on a histidine-free medium.

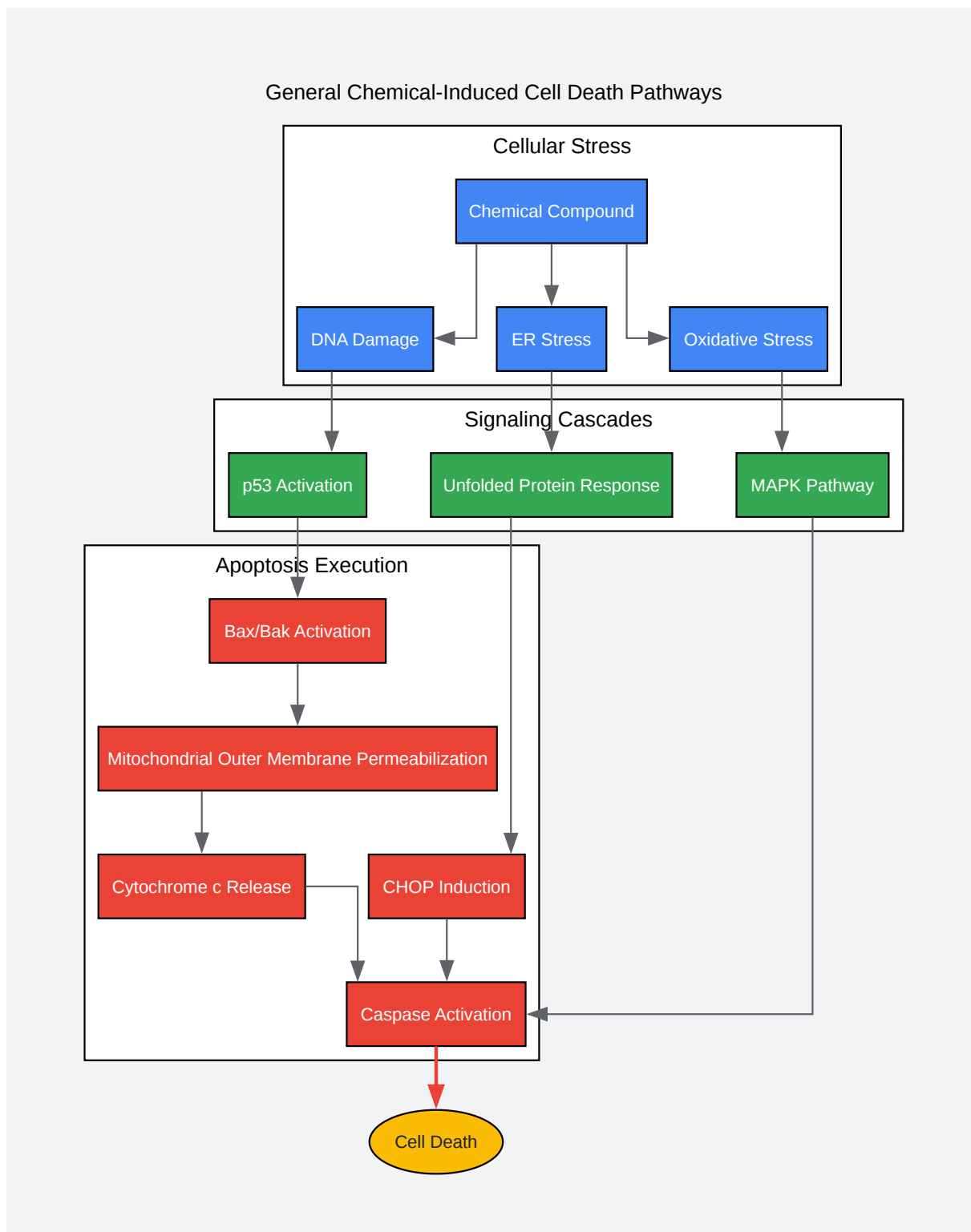
Protocol:

- **Preparation:** Prepare different concentrations of the test compound.

- Exposure: Mix the test compound with the bacterial tester strain in the presence and absence of a metabolic activation system (S9 mix).
- Plating: Plate the mixture on a minimal agar medium lacking histidine.
- Incubation: Incubate the plates for 48-72 hours.
- Scoring: Count the number of revertant colonies and compare it to the control plates. A significant increase in the number of revertant colonies indicates mutagenic potential.

Signaling Pathways and Workflows

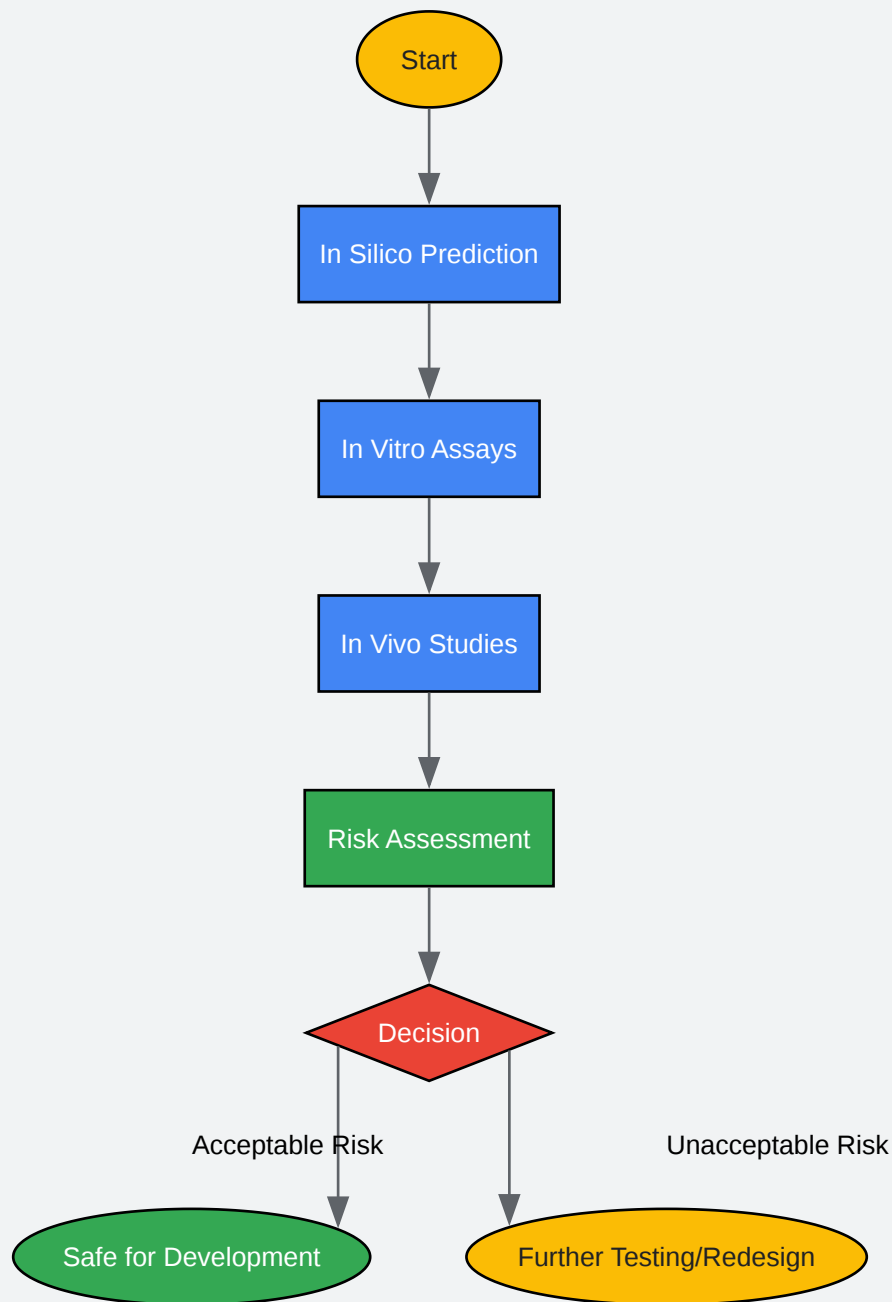
Given the lack of data on the specific biological effects of **2-Bromo-4-methylhexane**, a generalized diagram illustrating potential pathways of chemical-induced cell death is provided below. Additionally, a logical workflow for the safety assessment of a novel chemical is presented.



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Caption: Generalized signaling pathways in chemical-induced cell death.

Workflow for Novel Chemical Safety Assessment

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